

Application Notes and Protocols for 3Hoi-BA-01

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Compound of Interest

Compound Name: 3Hoi-BA-01

Cat. No.: B15620466

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Introduction

3Hoi-BA-01 is a potent and selective inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase that regulates cell growth, proliferation, metabolism, and survival. Its systematic IUPAC name is (E)-3-(4-(benzo[d][1,2]dioxol-5-yl)-2-oxobut-3-en-1-yl)-3-hydroxyindolin-2-one. By targeting the ATP-binding pocket of mTOR, **3Hoi-BA-01** effectively modulates downstream signaling pathways, making it a valuable tool for research in oncology, cardiovascular diseases, and neurobiology. These application notes provide detailed information on the solubility and preparation of **3Hoi-BA-01** for research applications.

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility information for **3Hoi-BA-01** is provided in the table below. While it is known to be soluble in Dimethyl Sulfoxide (DMSO), specific quantitative solubility data is not widely published and should be determined empirically for optimal experimental design.

Property	Value
Chemical Formula	C ₁₉ H ₁₅ NO ₅
Molecular Weight	337.33 g/mol
CAS Number	355428-84-1
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage (Powder)	Store at -20°C for long-term stability.
Storage (in Solvent)	Store at -80°C for long-term stability.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **3Hoi-BA-01** in DMSO, a common starting point for in vitro cellular assays.

Materials:

- **3Hoi-BA-01** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Equilibrate:** Allow the vial of **3Hoi-BA-01** powder to reach room temperature before opening to prevent condensation.

- **Weigh:** Accurately weigh a desired amount of **3Hoi-BA-01** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.37 mg of **3Hoi-BA-01** (Molecular Weight = 337.33 g/mol).
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the weighed powder. For the example above, add 1 mL of DMSO.
- **Mix:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Store:** Store the aliquots at -80°C for long-term use.

Note: For cell culture experiments, the final concentration of DMSO should be kept low (typically $\leq 0.5\%$) to avoid cytotoxicity. Prepare intermediate dilutions of the stock solution in cell culture medium as needed.

Representative Synthesis of 3Hoi-BA-01

The following is a representative, non-validated protocol for the synthesis of **3Hoi-BA-01**, based on common organic chemistry reactions for analogous structures. This protocol should be considered a theoretical guide and would require optimization and validation.

Step 1: Aldol Condensation

This step involves the reaction of 3-hydroxy-2-oxindole with 4-(benzo[d][1][2]dioxol-5-yl)-4-oxobutanal.

Materials:

- 3-hydroxy-2-oxindole
- 4-(benzo[d][1][2]dioxol-5-yl)-4-oxobutanal
- Piperidine (as a basic catalyst)

- Ethanol (as a solvent)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

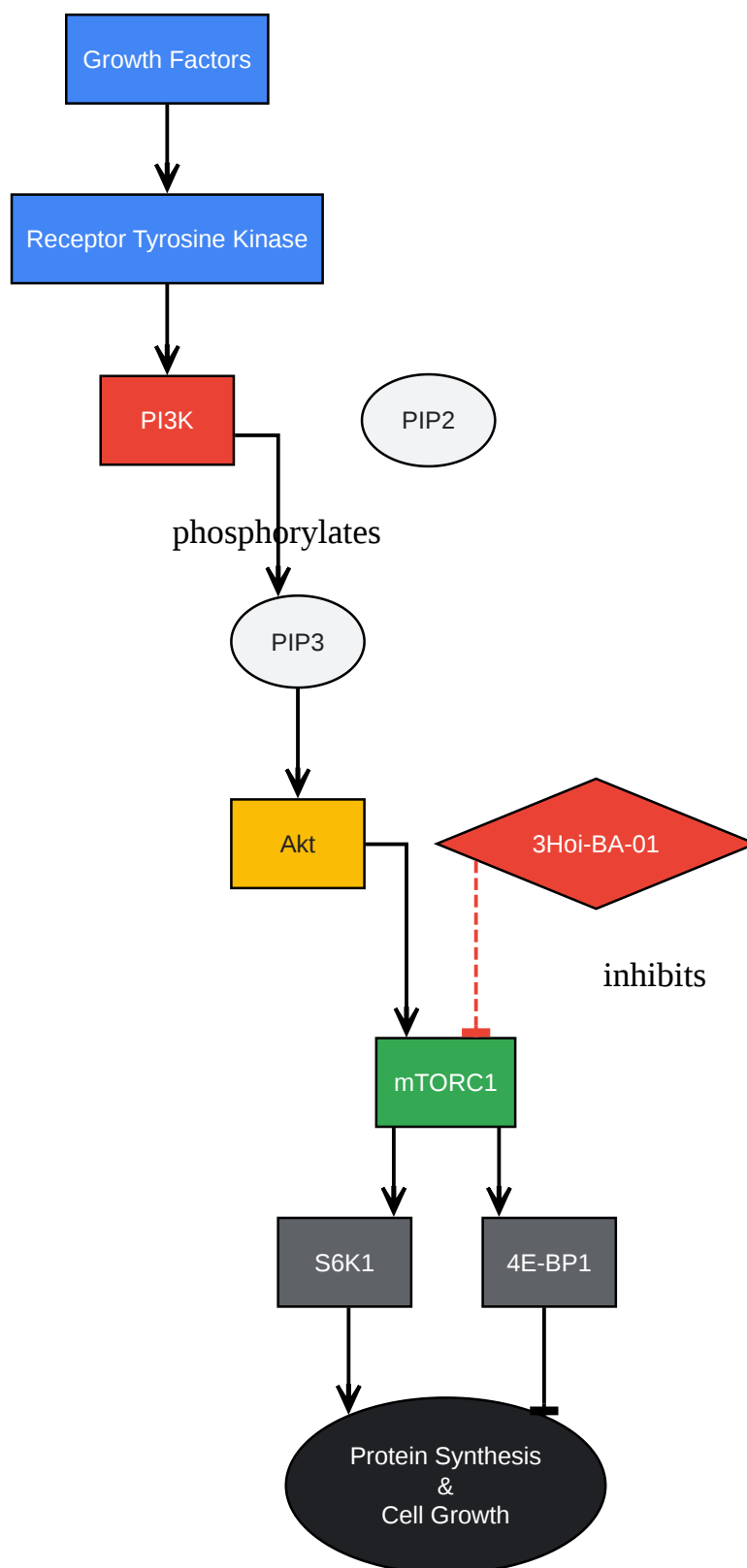
Procedure:

- Dissolve 3-hydroxy-2-oxindole and 4-(benzo[d][1,2]dioxol-5-yl)-4-oxobutanal in ethanol in a round-bottom flask.
- Add a catalytic amount of piperidine to the mixture.
- Heat the reaction mixture to reflux and stir for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **3Hoi-BA-01**.

Visualizations

mTOR Signaling Pathway Inhibition by **3Hoi-BA-01**

3Hoi-BA-01 inhibits the mTOR kinase, a central regulator of cell growth and proliferation. The diagram below illustrates the key components of the PI3K/Akt/mTOR signaling pathway and the point of inhibition by **3Hoi-BA-01**.

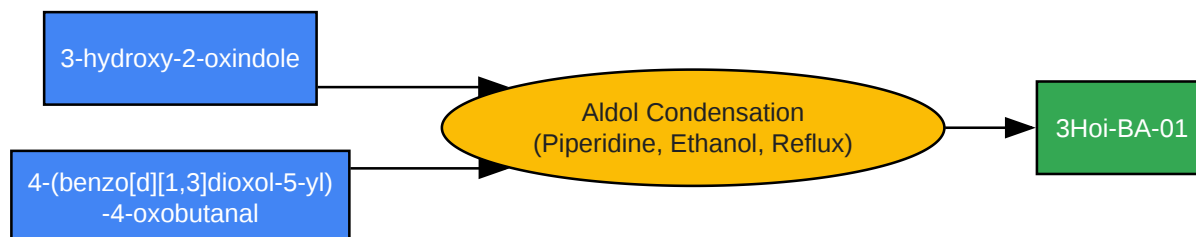


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Inhibition of the mTOR signaling pathway by **3Hoi-BA-01**.

Proposed Synthesis Workflow for 3Hoi-BA-01

The following diagram outlines the proposed two-step synthesis of **3Hoi-BA-01** via an aldol condensation reaction.



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Proposed synthesis workflow for **3Hoi-BA-01**.

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References

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